

# Laboratory Evaluation of Sybraloy® Mechanical Properties: Application Notes and Protocols

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name: Sybraloy  
CAS No.: 66199-08-4  
Cat. No.: B1239572

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## Introduction

**Sybraloy®** is a high-copper dental amalgam alloy known for its favorable mechanical properties, which contribute to the long-term clinical success of dental restorations. This document provides a detailed overview of the laboratory evaluation of **Sybraloy's** key mechanical characteristics. The protocols outlined below are based on standardized testing methodologies for dental amalgams, such as those described in ISO 1559.<sup>[1][2][3][4][5]</sup> These notes are intended to guide researchers in the consistent and accurate assessment of this material's performance. High-copper amalgams like **Sybraloy** are characterized by high strength, low creep, and good corrosion resistance.<sup>[6][7][8]</sup>

## Data Presentation

The following tables summarize the mechanical properties of **Sybraloy** based on available scientific literature. It is important to note that values may vary between studies due to differences in experimental conditions and testing equipment.

| Mechanical Property        | Time Point | Mean Value (MPa) | Standard Deviation (MPa) |
|----------------------------|------------|------------------|--------------------------|
| Compressive Strength       | 1 hour     | 262              | 18                       |
|                            | 24 hours   | 500              | 25                       |
| Diametral Tensile Strength | 24 hours   | 62               | 7                        |

Table 1: Compressive and Diametral Tensile Strength of **Sybraloy**. Data compiled from representative studies of high-copper dental amalgams.[9]

| Mechanical Property           | Value (%) |
|-------------------------------|-----------|
| Static Creep                  | < 0.1     |
| Dimensional Change (24 hours) | +0.05     |

Table 2: Static Creep and Dimensional Change of **Sybraloy**. [9]

## Experimental Protocols

Detailed methodologies for evaluating the key mechanical properties of **Sybraloy** are provided below.

### Compressive Strength Testing

Objective: To determine the ability of set **Sybraloy** to withstand compressive loads.

Apparatus:

- Universal testing machine
- Cylindrical stainless steel mold (e.g., 4 mm diameter x 8 mm height)
- Mechanical amalgamator
- Condenser

- Micrometer
- Incubator or water bath at 37°C

Procedure:

- Specimen Preparation:
  1. Triturate a pre-capsulated **Sybraloy** alloy according to the manufacturer's instructions using a mechanical amalgamator.
  2. Immediately condense the triturated amalgam into the cylindrical stainless steel mold in increments, applying consistent and adequate pressure with the condenser to ensure a dense and void-free specimen.
  3. Slightly overfill the mold and then carve the excess material flush with the top of the mold.
  4. Carefully eject the specimen from the mold within 2-3 minutes of the end of trituration.
  5. Prepare a sufficient number of specimens for each time point to be tested (e.g., 1 hour, 24 hours).
- Specimen Storage:
  1. Store the prepared specimens in an incubator or water bath at 37°C until the designated testing time.
- Testing:
  1. At the specified time point (e.g., 1 hour or 24 hours), remove the specimen from storage.
  2. Measure the diameter of the specimen with a micrometer.
  3. Place the cylindrical specimen on the lower platen of the universal testing machine.
  4. Apply a compressive load at a constant crosshead speed (e.g., 0.5 mm/min) until the specimen fractures.[\[10\]](#)

5. Record the maximum load applied at fracture.

- Calculation:

1. Calculate the compressive strength ( $\sigma$ ) in Megapascals (MPa) using the following formula:

$$\sigma = 4P / (\pi d^2) \text{ Where:}$$

- P is the maximum load at fracture in Newtons (N)
- d is the diameter of the specimen in millimeters (mm)

## Diametral Tensile Strength (DTS) Testing

Objective: To determine the tensile strength of the brittle amalgam material.

Apparatus:

- Universal testing machine
- Cylindrical stainless steel mold (e.g., 6 mm diameter x 3 mm height)
- Mechanical amalgamator
- Condenser
- Micrometer
- Incubator or water bath at 37°C

Procedure:

- Specimen Preparation:

1. Prepare cylindrical specimens as described in the compressive strength protocol, using the appropriate mold dimensions.[\[10\]](#)

- Specimen Storage:

1. Store the specimens at 37°C for 24 hours.

- Testing:
  1. Place the cylindrical specimen diametrically between the platens of the universal testing machine.
  2. Apply a compressive load at a constant crosshead speed (e.g., 0.5 mm/min) until the specimen fractures.[10]
  3. Record the maximum load at fracture.
- Calculation:
  1. Calculate the diametral tensile strength ( $\sigma$ ) in MPa using the following formula:  $\sigma = 2P / (\pi dt)$  Where:
    - P is the maximum load at fracture in Newtons (N)
    - d is the diameter of the specimen in millimeters (mm)
    - t is the thickness of the specimen in millimeters (mm)

## Static Creep Testing

Objective: To measure the time-dependent plastic deformation of the set amalgam under a static load.

Apparatus:

- Creep testing apparatus with a constant temperature chamber (37°C)
- Cylindrical stainless steel mold
- Mechanical amalgamator
- Condenser
- Micrometer

Procedure:

- Specimen Preparation:
  1. Prepare cylindrical specimens as described in the compressive strength protocol.
- Specimen Storage:
  1. Store the specimens at 37°C for 7 days.
- Testing:
  1. Measure the initial length of the specimen.
  2. Place the specimen in the creep testing apparatus and allow it to equilibrate to 37°C.
  3. Apply a constant compressive stress (e.g., 36 MPa).[\[11\]](#)
  4. Measure the change in length of the specimen over a specified period (e.g., between 1 and 4 hours after load application).[\[11\]](#)
- Calculation:
  1. Calculate the creep as the percentage of shortening that occurs within the specified time frame relative to the original length.

## Dimensional Change Testing

Objective: To measure the expansion or contraction of **Sybraloy** during setting.

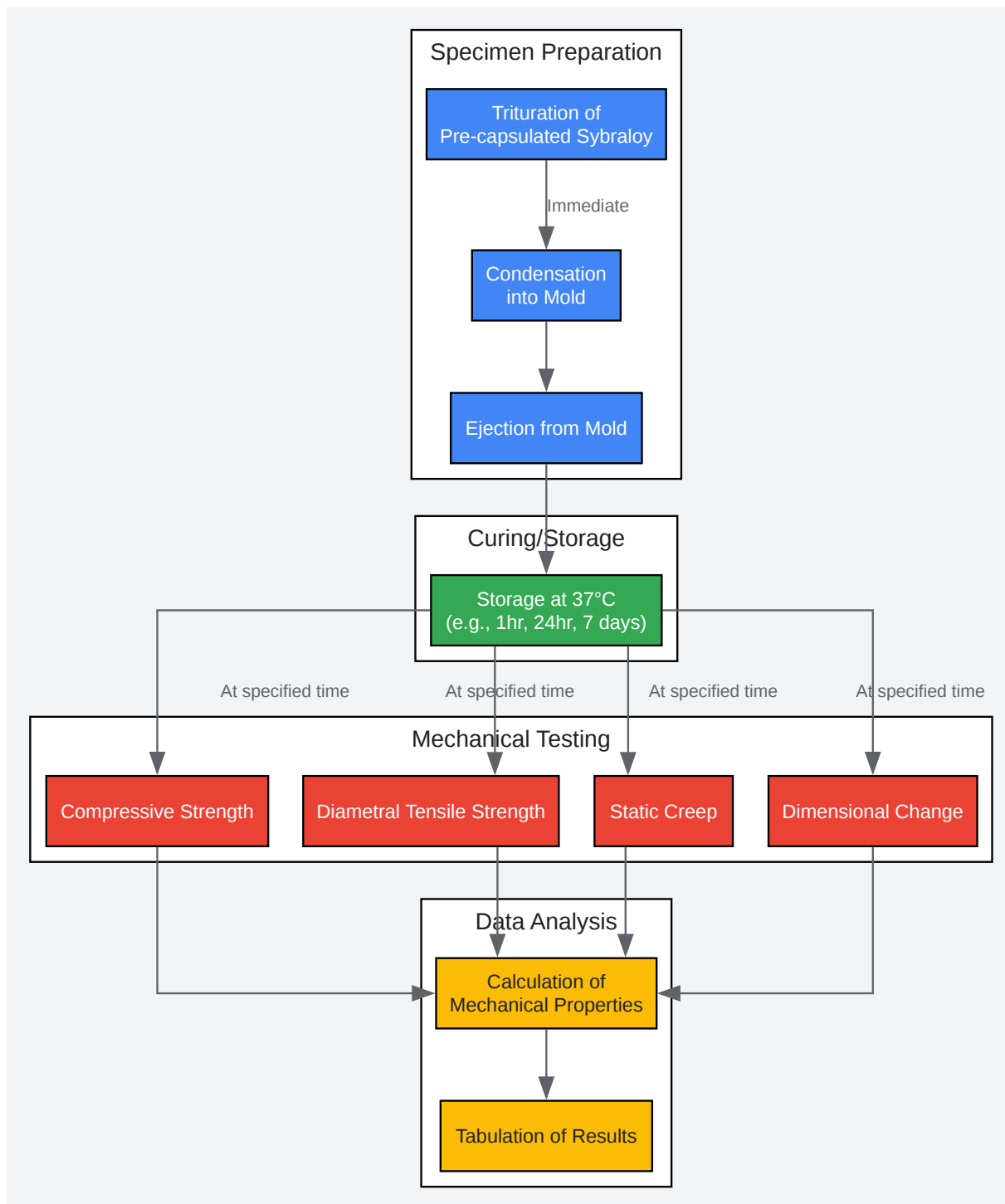
Apparatus:

- Dilatometer or a measuring microscope with a controlled environment chamber (37°C)
- Specimen mold as specified by the testing equipment
- Mechanical amalgamator
- Condenser

Procedure:

- Specimen Preparation:
  1. Prepare a specimen according to the specifications of the dimensional change measuring instrument.
- Testing:
  1. Place the freshly prepared specimen into the measuring apparatus.
  2. Take an initial measurement at a specified time after the start of trituration (e.g., 5 minutes).
  3. Maintain the specimen at 37°C and record the change in length over 24 hours.
- Calculation:
  1. Express the dimensional change as a percentage of the original length. A positive value indicates expansion, and a negative value indicates contraction.

## Mandatory Visualization



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## References

- [1. cdn.standards.iteh.ai](https://cdn.standards.iteh.ai) [cdn.standards.iteh.ai]
- [2. cdn.standards.iteh.ai](https://cdn.standards.iteh.ai) [cdn.standards.iteh.ai]
- [3. intertekinform.com](https://intertekinform.com) [intertekinform.com]
- [4. standards.globalspec.com](https://standards.globalspec.com) [standards.globalspec.com]
- [5. UNE-EN ISO 1559:2002 Dental materials. Alloys for dental amalgam. \(IS \[shop.standards.ie\]](#)
- [6. azom.com](https://azom.com) [azom.com]
- [7. uomustansiriyah.edu.iq](https://uomustansiriyah.edu.iq) [uomustansiriyah.edu.iq]
- [8. JaypeeDigital | Dental Amalgam](https://jaypeedigital.com) [jaypeedigital.com]
- [9. scribd.com](https://scribd.com) [scribd.com]
- [10. Diametral tensile and compressive strengths of several types of core materials - PubMed](#) [pubmed.ncbi.nlm.nih.gov]
- [11. medicaljournalssweden.se](https://medicaljournalssweden.se) [medicaljournalssweden.se]
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